

Application Notes and Protocols for ADX71743 in Cell Culture Experiments

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Compound of Interest

Compound Name: ADX71743

Cat. No.: B15616913

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These application notes provide detailed protocols for the preparation and use of **ADX71743**, a selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 7 (mGlu7), in cell culture experiments.^{[1][2]} Adherence to these guidelines will ensure accurate and reproducible results in the investigation of mGlu7 signaling and its role in various physiological and pathological processes.

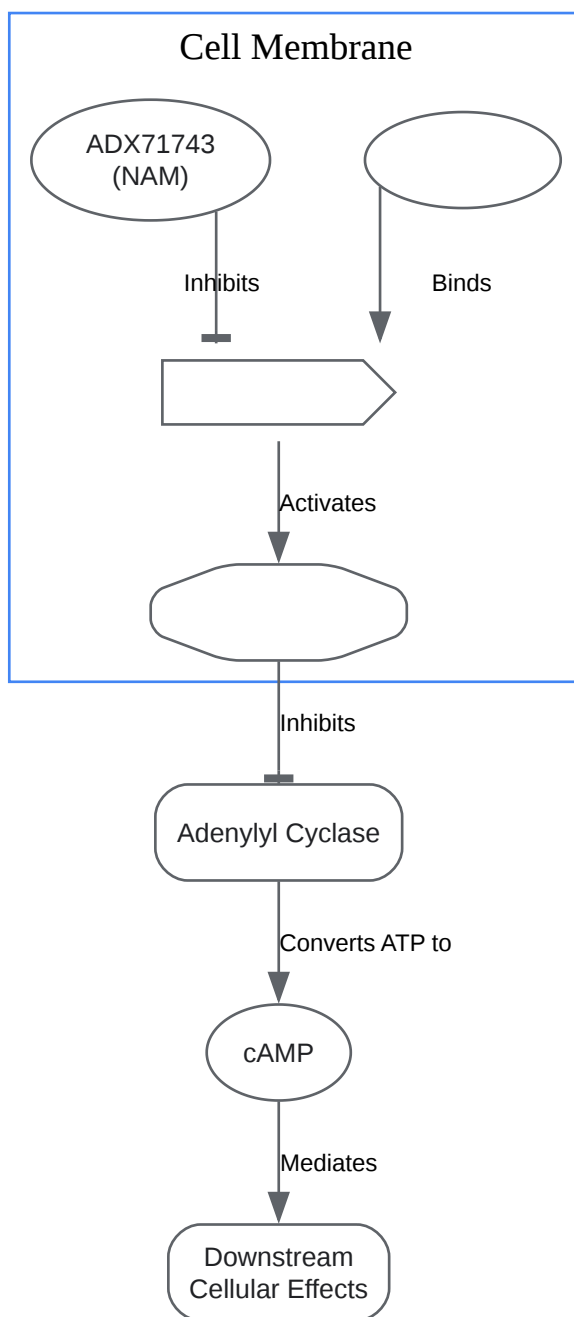
Physicochemical Properties and Solubility

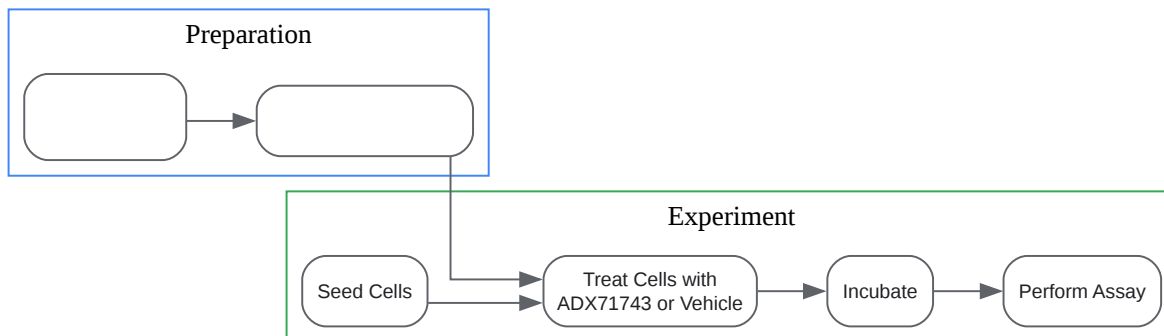
ADX71743 is a potent and selective tool for studying the function of the mGlu7 receptor.^[1] Understanding its physical and chemical characteristics is crucial for proper handling and experimental design.

Property	Value	Reference
Molecular Weight	269.34 g/mol	
Formula	C ₁₇ H ₁₉ NO ₂	
CAS Number	1431641-29-0	
Solubility	DMSO: up to 100 mM (26.93 mg/mL) Ethanol: up to 100 mM (26.93 mg/mL)	
Storage	Store stock solutions at -20°C or -80°C.	

Mechanism of Action

ADX71743 acts as a negative allosteric modulator of the mGlu7 receptor.^[1] This means it binds to a site on the receptor distinct from the glutamate binding site and, in doing so, reduces the receptor's response to glutamate. The mGlu7 receptor is a G protein-coupled receptor (GPCR) that is typically coupled to Gai/o proteins.^[3] Activation of mGlu7 leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.^[3] By negatively modulating this receptor, **ADX71743** can prevent this downstream signaling cascade.





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References

- 1. ADX71743, a potent and selective negative allosteric modulator of metabotropic glutamate receptor 7: in vitro and in vivo characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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